

Synthesis of Diethyl Benzamidomalonate: A Technical Guide

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Compound of Interest

Compound Name: *Diethyl benzamidomalonate*

Cat. No.: *B105155*

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This in-depth technical guide details the multi-step synthesis of **diethyl benzamidomalonate**, a valuable intermediate in the preparation of various organic compounds, particularly substituted amino acids. The synthesis commences with the readily available starting material, malonic acid, and proceeds through a series of four key transformations: esterification, nitrosation, reduction, and final benzoylation. This document provides detailed experimental protocols for each stage, quantitative data presented in clear tabular formats, and visualizations of the chemical pathways and experimental workflows.

Overall Synthesis Pathway

The synthesis of **diethyl benzamidomalonate** from malonic acid is a sequential process involving the formation of key intermediates. The overall transformation can be summarized as follows:



Reaction

Mix Malonic Acid,
Ethanol, H₂SO₄

Reflux / Dean-Stark

Workup

Pour into Ice Water

Extract with
Organic Solvent

Wash with NaHCO₃

Wash with Brine

Dry with Na₂SO₄

Purification

Concentrate

Vacuum Distillation

Catalytic Hydrogenation

Dissolve Isonitroso Intermediate
in Ethanol, Add Pd/C

Hydrogenate in
Parr Apparatus

Isolation of Hydrochloride Salt

Filter Catalyst

Concentrate Filtrate

Dissolve in Dry Ether

Bubble HCl Gas

Collect Precipitate
by Filtration

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